

Application Notes and Protocols: Stafia-1-dipivaloyloxymethyl ester

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Compound of Interest

Compound Name: *Stafia-1-dipivaloyloxymethyl ester*

Cat. No.: B8146339

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Introduction

Stafia-1 is a potent and selective small-molecule inhibitor of Signal Transducer and Activator of Transcription 5a (STAT5a). It demonstrates significant selectivity for STAT5a over the closely related STAT5b and other STAT family members. The **Stafia-1-dipivaloyloxymethyl ester** is a cell-permeable prodrug of Stafia-1, designed to facilitate its entry into cells where it is then converted to the active inhibitor. This modification allows for the study of STAT5a inhibition in cellular contexts.[1][2][3] This document provides detailed experimental protocols for the application of **Stafia-1-dipivaloyloxymethyl ester** in biomedical research, particularly for investigating its effects on leukemia cell lines.

Mechanism of Action

Stafia-1 exerts its inhibitory effect by targeting the SH2 domain of STAT5a.[4] The SH2 domain is crucial for the dimerization of STAT proteins upon phosphorylation, a critical step for their subsequent translocation to the nucleus and initiation of gene transcription. By binding to the STAT5a SH2 domain, Stafia-1 prevents this dimerization, thereby inhibiting the downstream signaling cascade. The dipivaloyloxymethyl ester prodrug is designed to be cleaved by intracellular esterases, releasing the active Stafia-1 molecule within the cell.

Data Presentation

The following tables summarize the quantitative data for Stafia-1, the active form of the dipivaloyloxymethyl ester prodrug.

Table 1: In Vitro Inhibition of STAT Proteins by Stafia-1

Target	IC50 (μM)	Ki (μM)	Selectivity vs. STAT5a
STAT5a	22.2	10.9	-
STAT5b	>200 (37% inhibition at 200 μM)	-	>9-fold
STAT1	>200	-	>9-fold
STAT3	>200	-	>9-fold
STAT4	>200	-	>9-fold
STAT6	>200	-	>9-fold

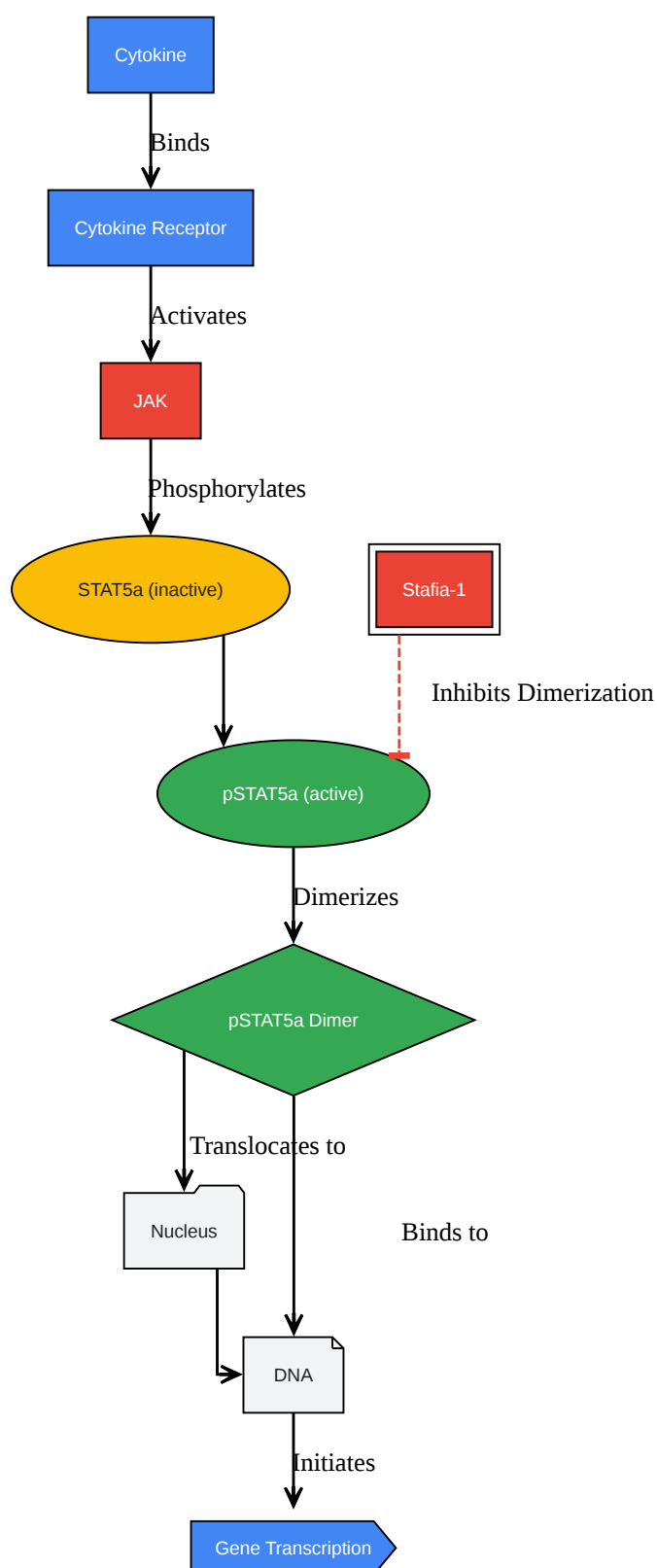
Data obtained from fluorescence polarization assays.[\[4\]](#)[\[5\]](#)

Table 2: Cellular Activity of **Stafia-1-dipivaloyloxymethyl ester**

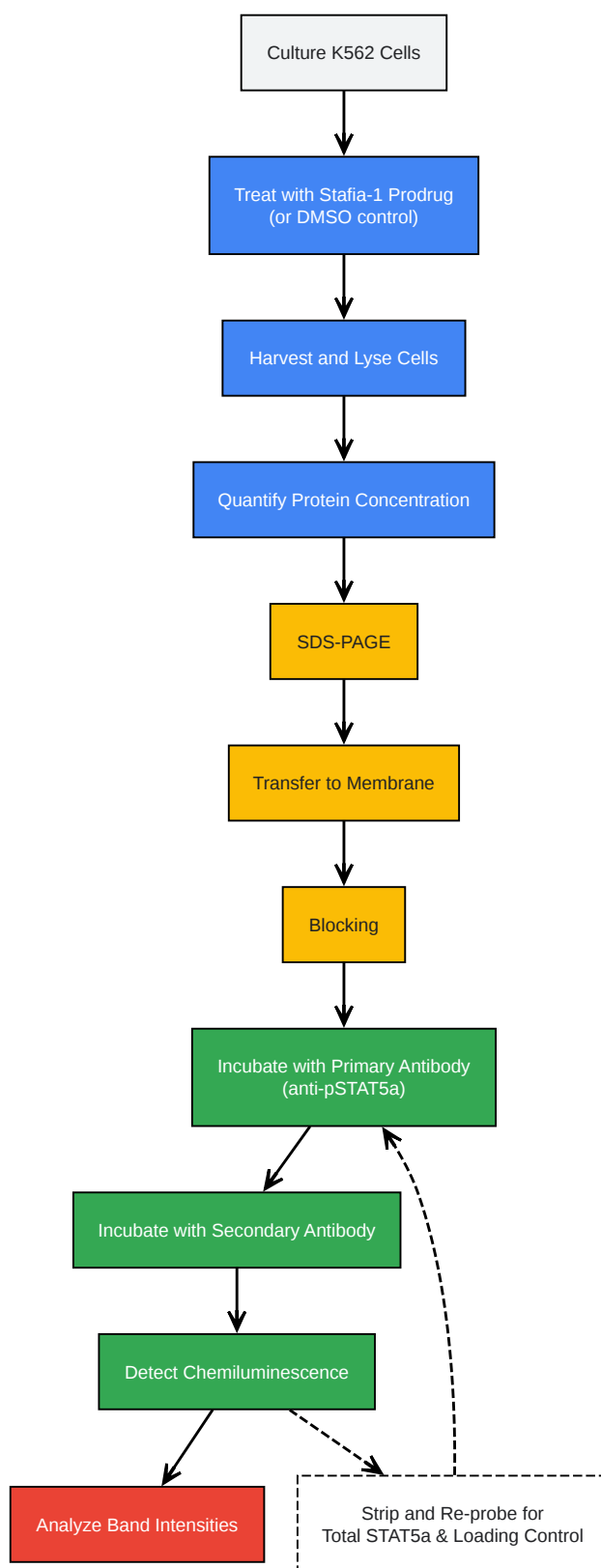
Cell Line	Assay	Concentration Range (μM)	Observed Effect
K562 (Human Leukemia)	Western Blot	0-200	Dose-dependent decrease in pSTAT5a levels
K562 (Human Leukemia)	Western Blot	0-200	No significant inhibition of pSTAT5b

Data is based on studies using STAT5a/b-GFP-transfected K562 cells.[\[6\]](#)[\[7\]](#)

Signaling Pathway Diagram







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References

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